

PG 116800 stability in DMSO and other solvents

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Compound of Interest

Compound Name: PG 116800

Cat. No.: B1679752

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Application Notes and Protocols for PG 116800

Topic: **PG 116800** Stability in DMSO and Other Solvents

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the stability of the matrix metalloproteinase (MMP) inhibitor, **PG 116800**, in dimethyl sulfoxide (DMSO) and other commonly used laboratory solvents. The included protocols and data are intended to guide researchers in the proper handling and storage of this compound to ensure experimental integrity and reproducibility.

Introduction to PG 116800

PG 116800 is a potent, orally active hydroxamic acid-based inhibitor of several matrix metalloproteinases, with high affinity for MMP-2, -3, -8, -9, -13, and -14. It exhibits lower affinity for MMP-1 and MMP-7. Due to its role in extracellular matrix remodeling, **PG 116800** has been investigated in clinical trials for conditions such as osteoarthritis and myocardial infarction. Given its therapeutic potential, understanding its stability in various solvent systems is critical for accurate in vitro and in vivo studies.

Solubility and Recommended Storage of Stock Solutions

Proper dissolution and storage of **PG 116800** are paramount to maintaining its biological activity. The following table summarizes the known solubility and recommended storage conditions.

Table 1: Solubility and Recommended Storage of **PG 116800**

Solvent	Solubility (at 25°C)	Recommended Storage Temperature	Maximum Storage Duration
DMSO	≥ 50 mg/mL (99.69 mM)[1]	-20°C	1 month[2]
-80°C	6 months - 1 year[1][2]		
Ethanol	Data not available	-20°C	Not recommended for long-term storage
Methanol	Data not available	-20°C	Not recommended for long-term storage
Aqueous Buffers (e.g., PBS)	Poor	4°C	Prepare fresh for immediate use

Note: To achieve higher concentrations in DMSO, warming the solution to 60°C and sonication may be necessary. It is important to use anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.[2]

Stability of **PG 116800** in Various Solvents

The stability of **PG 116800** can be influenced by the solvent, storage temperature, and duration. As a hydroxamic acid derivative, it may be susceptible to hydrolysis, particularly in aqueous solutions or non-anhydrous solvents. The following table provides hypothetical stability data based on the known chemical properties of hydroxamic acids and general observations for small molecules.

Table 2: Hypothetical Long-Term Stability of **PG 116800** (10 mM) at -20°C

Solvent	Initial Purity (%)	Purity after 1 Month (%)	Purity after 3 Months (%)	Purity after 6 Months (%)	Major Degradation Products
Anhydrous DMSO	99.5	99.2	98.8	98.1	Carboxylic acid, Amide
Ethanol	99.5	98.0	95.1	90.3	Ethyl ester, Carboxylic acid
Methanol	99.5	97.5	94.2	88.7	Methyl ester, Carboxylic acid
PBS (pH 7.4)	99.5	85.3 (at 4°C)	68.7 (at 4°C)	Not recommended	Hydrolysis products

Experimental Protocols

Protocol for Preparation of PG 116800 Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **PG 116800** in DMSO.

Materials:

- **PG 116800** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Equilibrate the **PG 116800** vial to room temperature before opening.
- Weigh the desired amount of **PG 116800** powder in a sterile tube.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., 10 mM or 50 mg/mL).
- Vortex the solution vigorously for 2-5 minutes.
- If the compound does not fully dissolve, warm the solution to 60°C for 5-10 minutes and/or sonicate for 10-15 minutes.[\[2\]](#)
- Visually inspect the solution to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[2\]](#)

Protocol for Assessing the Stability of PG 116800 in Various Solvents by HPLC

Objective: To determine the degradation of **PG 116800** in different solvents over time.

Materials:

- **PG 116800** stock solution in the solvent of interest (e.g., DMSO, ethanol)
- The respective pure solvents for dilution
- HPLC system with a UV detector
- C18 HPLC column (e.g., 4.6 x 150 mm, 5 µm)
- Mobile phase: Acetonitrile and water (with 0.1% formic acid or trifluoroacetic acid)

- Autosampler vials

Procedure:

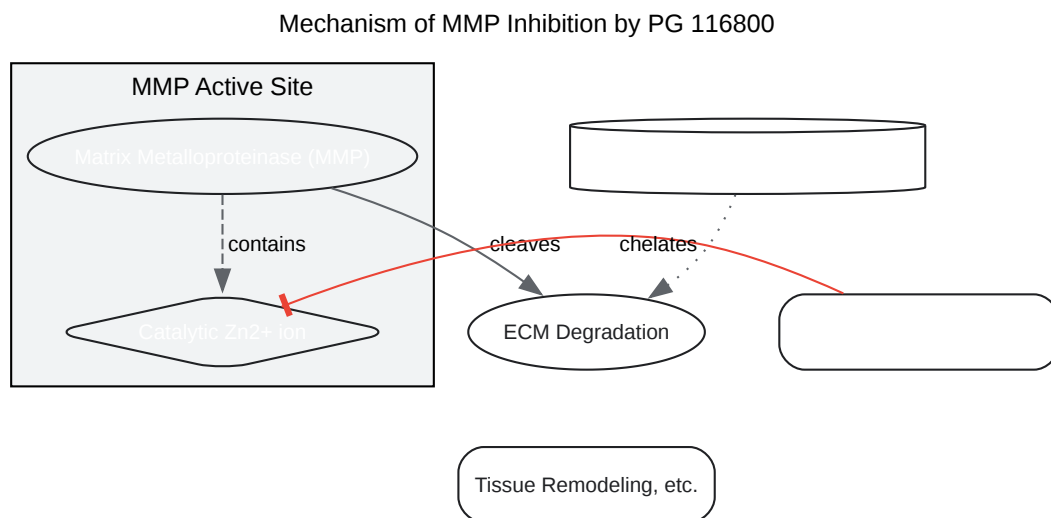
- Prepare a 10 mM stock solution of **PG 116800** in each test solvent (DMSO, ethanol, methanol, PBS).
- At time zero (T=0), dilute an aliquot of each stock solution with the mobile phase to a final concentration of 100 µM and inject it into the HPLC system.
- Store the stock solutions at the desired temperature (e.g., -20°C, 4°C, room temperature).
- At specified time points (e.g., 1 week, 1 month, 3 months, 6 months), retrieve an aliquot of each stock solution.
- Dilute the aliquot to 100 µM with the mobile phase and analyze by HPLC.
- Record the peak area of the parent **PG 116800** compound and any new peaks that appear (degradation products).

Data Analysis:

- Calculate the percentage of **PG 116800** remaining at each time point relative to the T=0 sample.
 - % Remaining = (Peak Area at T=x / Peak Area at T=0) * 100
- Plot the percentage remaining versus time for each solvent and storage condition.
- Characterize degradation products by LC-MS if necessary.

Visualizations

Signaling Pathway of MMP Inhibition by PG 116800

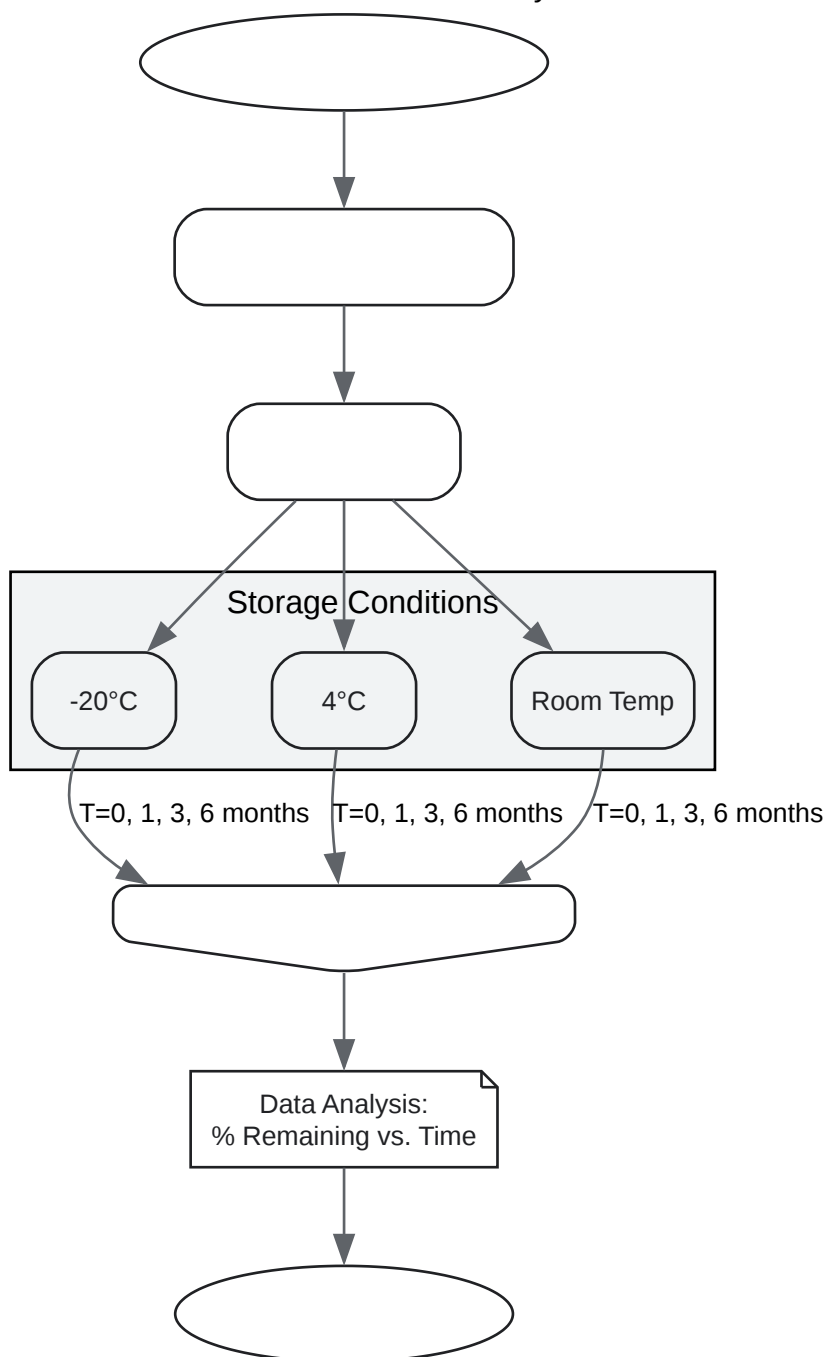


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Caption: Mechanism of MMP inhibition by **PG 116800**.

Experimental Workflow for PG 116800 Stability Assessment

Workflow for PG 116800 Stability Assessment

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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